

theoretical molecular weight of Hexane-1,3-diamine

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Compound of Interest

Compound Name: Hexane-1,3-diamine

Cat. No.: B14751582

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An In-depth Technical Guide on the Theoretical Molecular Weight of **Hexane-1,3-diamine**

This guide provides a detailed breakdown of the theoretical molecular weight of **Hexane-1,3-diamine**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Formula

Hexane-1,3-diamine is an organic compound with the chemical formula $C_6H_{16}N_2$.^{[1][2]} Its structure consists of a six-carbon hexane chain with two amine functional groups attached at the first and third carbon positions.

Calculation of Theoretical Molecular Weight

The theoretical molecular weight is determined by summing the atomic weights of each atom present in the molecule. The calculation is based on the chemical formula and the standard atomic weights of the constituent elements: Carbon (C), Hydrogen (H), and Nitrogen (N).

The formula for calculating the molecular weight is:

$$\text{Molecular Weight} = (\text{Number of C atoms} \times \text{Atomic Weight of C}) + (\text{Number of H atoms} \times \text{Atomic Weight of H}) + (\text{Number of N atoms} \times \text{Atomic Weight of N})$$

Using the atomic weights from the IUPAC (International Union of Pure and Applied Chemistry), the calculation is as follows:

$$(6 \times 12.011 \text{ u}) + (16 \times 1.008 \text{ u}) + (2 \times 14.007 \text{ u}) = 116.208 \text{ u}$$

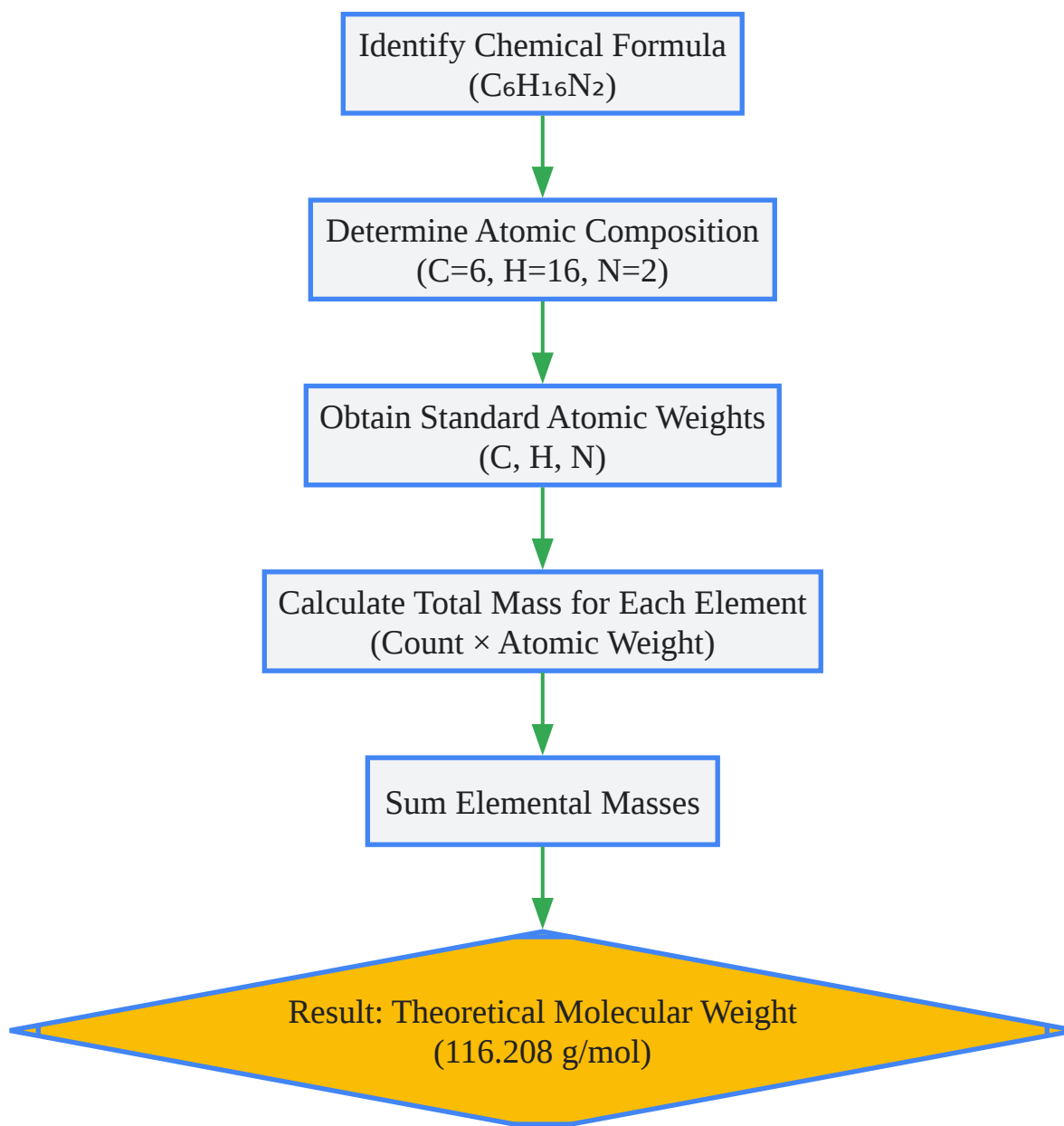
This value is often expressed in grams per mole (g/mol) for macroscopic calculations. The calculated molecular weight is approximately 116.20 g/mol .[\[1\]](#)[\[2\]](#)

Data Presentation: Atomic Weights and Molecular Weight Calculation

Element	Symbol	Count	Standard Atomic Weight (u)	Total Contribution (u)
Carbon	C	6	12.011	72.066
Hydrogen	H	16	1.008 [3] [4] [5]	16.128
Nitrogen	N	2	14.007 [6] [7] [8]	28.014
Total	C ₆ H ₁₆ N ₂	24	116.208	

Logical Workflow for Calculation

The following diagram illustrates the logical steps involved in calculating the theoretical molecular weight of **Hexane-1,3-diamine**.



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Caption: Workflow for Theoretical Molecular Weight Calculation.

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

This section outlines a general methodology for the experimental determination of the molecular weight of **Hexane-1,3-diamine** using Electrospray Ionization Mass Spectrometry (ESI-MS).

Objective: To determine the accurate molecular mass of **Hexane-1,3-diamine**.

Materials:

- **Hexane-1,3-diamine** sample
- High-purity solvent (e.g., methanol or acetonitrile with 0.1% formic acid)
- Mass spectrometer with an ESI source
- Calibration standard (e.g., sodium trifluoroacetate or a well-characterized peptide mixture)

Procedure:

- **Sample Preparation:** Prepare a dilute solution of **Hexane-1,3-diamine** (typically 1-10 μM) in the chosen solvent. The acidic modifier (formic acid) facilitates protonation.
- **Instrument Calibration:** Calibrate the mass spectrometer according to the manufacturer's instructions using the appropriate calibration standard to ensure mass accuracy.
- **Infusion and Ionization:** Infuse the sample solution directly into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$). In the ESI source, the sample is nebulized and subjected to a high voltage, leading to the formation of protonated molecular ions, primarily $[\text{M}+\text{H}]^+$.
- **Mass Analysis:** The generated ions are transferred into the mass analyzer (e.g., quadrupole, time-of-flight, or Orbitrap). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode over a relevant m/z range (e.g., m/z 50-500).
- **Data Analysis:** Identify the peak corresponding to the protonated molecule $[\text{M}+\text{H}]^+$. The theoretical m/z for the $[\text{M}+\text{H}]^+$ ion of $\text{C}_6\text{H}_{16}\text{N}_2$ would be approximately 117.139 (calculated from the monoisotopic masses of the most abundant isotopes: ^{12}C , ^1H , and ^{14}N , plus the mass of a proton). The experimentally measured m/z value is then used to determine the molecular weight of the neutral molecule.

Experimental Workflow Diagram



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Caption: ESI-MS Experimental Workflow.

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